

Confirmatory tests for Saccharocarcin B identity

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Compound of Interest

Compound Name: Saccharocarcin B

Cat. No.: B563100

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Technical Comparative Guide: Identity Verification of **Saccharocarcin B**

Executive Summary & Strategic Context

Saccharocarcin B ($C_{68}H_{103}NO_{20}$) is a tetronic acid-containing macrocyclic lactone antibiotic produced by *Saccharothrix aerocolonigenes* subsp. [1][2][3] antibiotica. [4][5][6][7] While it shares a potent Gram-positive activity profile with its primary congener, Saccharocarcin A, accurate identification is critical due to their co-elution during fermentation and differing pharmacokinetic potentials. [1][2][3]

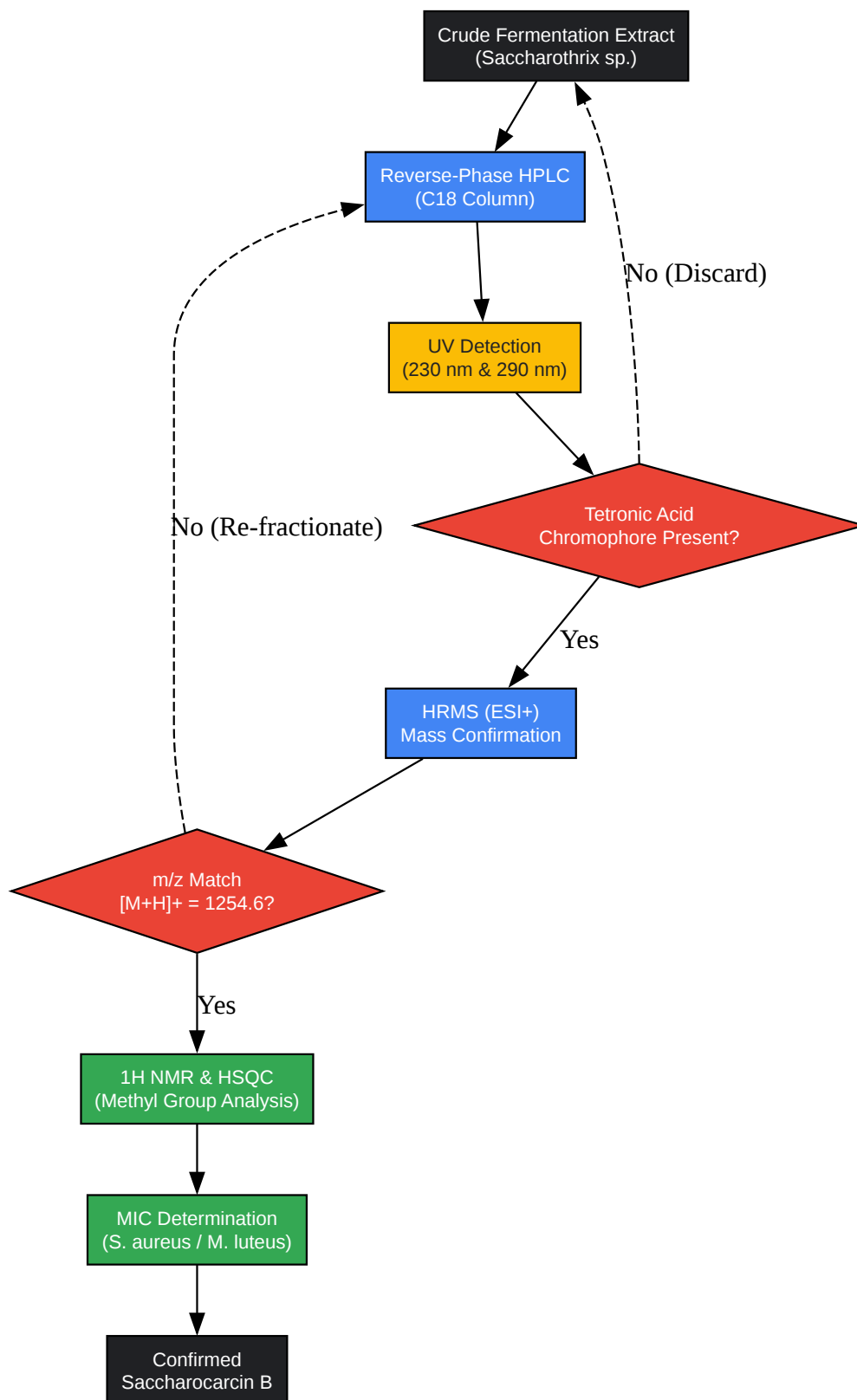
The Challenge: **Saccharocarcin B** differs from Saccharocarcin A by a single methyl group (+14 Da). Standard UV-Vis profiling is insufficient for differentiation because both molecules share the identical tetronic acid chromophore. [1][2][3]

The Solution: This guide outlines a confirmatory workflow that triangulates identity using High-Resolution Mass Spectrometry (HRMS) for molecular weight precision, Nuclear Magnetic Resonance (NMR) for structural fingerprinting, and a functional bioassay. [1][2][3]

Analytical Workflow Visualization

The following workflow illustrates the critical path from crude extract to confirmed identity, emphasizing the "Stop/Go" decision points to prevent resource wastage on misidentified

fractions.



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Caption: Step-wise isolation and validation logic. Note the critical mass checkpoint to distinguish congener A from B before expensive NMR analysis.

Physicochemical Profiling (The "Fingerprint")^{[1][2]} ^[3]

Before advanced spectral analysis, establish the baseline physicochemical properties.^[2]

Saccharocarcin B is lipophilic and typically isolated from the fermentation broth supernatant or mycelial cake using ethyl acetate.

Parameter	Saccharocarcin B	Saccharocarcin A (Alternative)	Method/Notes
Molecular Formula	C ₆₈ H ₁₀₃ NO ₂₀	C ₆₇ H ₁₀₁ NO ₂₀	Critical Differentiator
Molecular Weight	1254.6 Da	1240.5 Da	Difference of ~14 Da (Methylation)
Appearance	White amorphous powder	White amorphous powder	Indistinguishable visually
Solubility	MeOH, DMSO, Acetone	MeOH, DMSO, Acetone	Poor water solubility
UV Max (MeOH)	230 nm, 290 nm	230 nm, 290 nm	Characteristic of tetronic acid moiety

Expert Insight: Do not use UV spectra for identification. The 290 nm absorption is diagnostic of the tetronic acid core common to the entire saccharocarcin, kijanimicin, and chlorothricin class.
^{[1][2][3]} It confirms the class but not the species.

High-Resolution Mass Spectrometry (HRMS)

This is the primary filter. Because **Saccharocarcin B** is the methylated variant of A, low-resolution MS may miss the distinction if calibration is poor.^{[1][2][3]}

Protocol:

- System: Q-TOF or Orbitrap MS coupled to UPLC.^[3]

- Ionization: Electrospray Ionization (ESI) in Positive Mode.
- Mobile Phase: Acetonitrile/Water + 0.1% Formic Acid.

Diagnostic Criteria:

- **Saccharocarcin B**: Look for the protonated molecular ion $[M+H]^+$ at $m/z \sim 1255.7$ or the sodium adduct $[M+Na]^+$ at $m/z \sim 1277.7$.[\[1\]](#)
- Saccharocarcin A: Will appear at $[M+H]^+ \sim 1241.7$.

Note: If you observe a peak at 1241.7, your sample is contaminated with or is entirely Saccharocarcin A. Purity >95% requires the absence of the 1241 peak.

Nuclear Magnetic Resonance (NMR) Confirmation

NMR is the "Gold Standard" for structural elucidation. The key to distinguishing B from A lies in the aliphatic region, specifically the integration of methyl signals.[\[2\]](#)

Protocol:

- Solvent: CD_3OD (Methanol- d_4) or $DMSO-d_6$.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Frequency: 500 MHz or higher recommended due to complex glycosylation signals.

Key Diagnostic Signals (1H NMR):

- Tetronic Acid Olefinic Proton: A singlet typically appearing between δ 5.0 – 5.5 ppm. This confirms the integrity of the bioactive pharmacophore.
- Anomeric Protons: Multiple doublets in the δ 4.5 – 5.5 ppm region, corresponding to the sugar residues (digitoxose/kijanose analogs).
- The "B" Differentiator: **Saccharocarcin B** contains an additional methyl group compared to A. In the high-field region (δ 0.8 – 1.4 ppm), careful integration is required.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Action: Integrate all methyl doublets/triplets. Compare the total proton count against the theoretical 103 protons. A deficit suggests the presence of Congener A.

Biological Assay (Functional Validation)

Saccharocarcin B exhibits potent activity against Gram-positive bacteria.[1][2][3][6] This assay confirms that the isolated molecule is biologically active and not a degradation product (e.g., an open-ring hydrolysis product which loses activity).[1][2][3]

Target Organisms:

- Staphylococcus aureus (including MRSA strains)[1][2][3]
- Micrococcus luteus[1][2][3][5]

Micro-Broth Dilution Protocol:

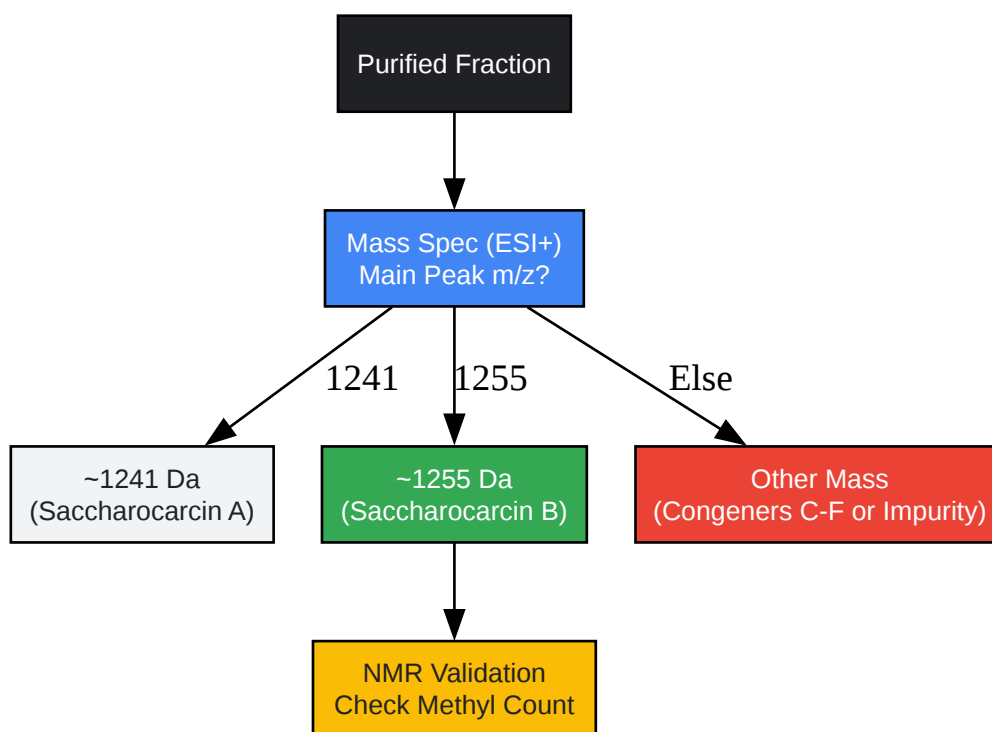
- Preparation: Dissolve **Saccharocarcin B** in DMSO (stock 1 mg/mL).
- Media: Cation-adjusted Mueller-Hinton Broth.
- Inoculum: 5×10^5 CFU/mL.
- Incubation: 37°C for 18–24 hours.
- Endpoint: Visual turbidity or Resazurin dye reduction.

Expected Results:

- MIC: Typically in the low $\mu\text{g/mL}$ range (0.1 – 2.0 $\mu\text{g/mL}$) for sensitive Gram-positive strains.[1][2][3]
- Negative Control: Escherichia coli (Saccharocarcons are generally inactive against Gram-negatives due to permeability issues).[1][2][3]

Decision Logic: Distinguishing B from A

The following logic gate diagram assists in the final classification of the purified fraction.



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Caption: Logic flow for distinguishing the B variant based on molecular weight.

References

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- Santa Cruz Biotechnology. **Saccharocarcin B** Product Data Sheet (CAS 158475-33-3).^{[1][2]} ^[3] ^{[1][2][3]}

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